

4F 4PP oxalate solubility and preparation for experiments

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Compound of Interest

Compound Name: 4F 4PP oxalate

Cat. No.: B1662925

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Application Notes and Protocols for 4F 4PP Oxalate

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the preparation and use of **4F 4PP oxalate**, a selective antagonist of the serotonin 2A (5-HT_{2A}) receptor, for both in vitro and in vivo experiments. This document includes comprehensive data on its solubility, step-by-step procedures for solution preparation, and visual diagrams of the experimental workflow and the targeted signaling pathway to ensure accurate and reproducible results in a research setting.

Introduction to 4F 4PP Oxalate

4F 4PP oxalate, with the chemical name (4-fluorophenyl)(1-(4-phenylbutyl)piperidin-4-yl)methanone oxalate, is a potent and selective antagonist of the 5-HT_{2A} receptor. It exhibits a high affinity for the 5-HT_{2A} receptor, with a K_i value of 5.3 nM, and significantly lower affinity for the 5-HT_{2C} receptor (K_i = 620 nM), making it a valuable tool for investigating the physiological and pathological roles of the 5-HT_{2A} receptor.^{[1][2][3][4][5]} The 5-HT_{2A} receptor is a G protein-coupled receptor (GPCR) that, upon activation, primarily couples to the Gq/11 signaling pathway. This initiates a cascade involving phospholipase C (PLC), leading to the production of

inositol triphosphate (IP₃) and diacylglycerol (DAG). Subsequently, IP₃ mediates the release of intracellular calcium (Ca²⁺), and DAG activates protein kinase C (PKC).

Physicochemical Properties and Solubility

- CAS Number: 144734-36-1
- Molecular Formula: C₂₂H₂₆FNO · C₂H₂O₄
- Molecular Weight: 429.49 g/mol

Solubility Data

The solubility of **4F 4PP oxalate** in common laboratory solvents is summarized in the table below. It is recommended to use the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise calculations. To enhance solubility, warming the solution to 37°C and using an ultrasonic bath is recommended.

Solvent	Solubility (Molar)	Solubility (Mass)	Notes
DMSO	~100 mM	~42.95 mg/mL	Sonication is recommended to aid dissolution.
Ethanol	~20 mM	~8.59 mg/mL	Sonication is recommended to aid dissolution.

Table 1: Solubility of **4F 4PP Oxalate** in Common Solvents.

Storage and Stability

- Solid Form: Store at -20°C for up to 3 years.
- In Solvent: Store stock solutions at -80°C for up to 1 year, or at -20°C for up to 1 month. It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation for In Vitro Experiments

This protocol describes the preparation of a stock solution and subsequent working solutions for use in cell-based assays, such as receptor binding or functional assays.

Materials:

- **4F 4PP oxalate** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Appropriate aqueous buffer for the specific assay (e.g., PBS, HBSS, or cell culture medium)

Protocol:

- Stock Solution Preparation (10 mM in DMSO):
 - Equilibrate the **4F 4PP oxalate** powder to room temperature before opening the vial.
 - Weigh the desired amount of **4F 4PP oxalate** powder. For example, to prepare 1 mL of a 10 mM stock solution, use 4.295 mg of **4F 4PP oxalate**.
 - Add the appropriate volume of DMSO to the powder. For a 10 mM solution, add 1 mL of DMSO for every 4.295 mg of the compound.
 - Vortex or sonicate the solution until the powder is completely dissolved. Gentle warming to 37°C may assist in dissolution.
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.
- Working Solution Preparation:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.

- Perform serial dilutions of the stock solution with the appropriate aqueous buffer or cell culture medium to achieve the desired final concentrations for your experiment.
- Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. A vehicle control with the same final concentration of DMSO should be included in all experiments.

Preparation for In Vivo Experiments

This protocol provides a general guideline for formulating **4F 4PP oxalate** for administration in animal models. The choice of vehicle may need to be optimized depending on the specific animal model, route of administration, and desired dosage.

Materials:

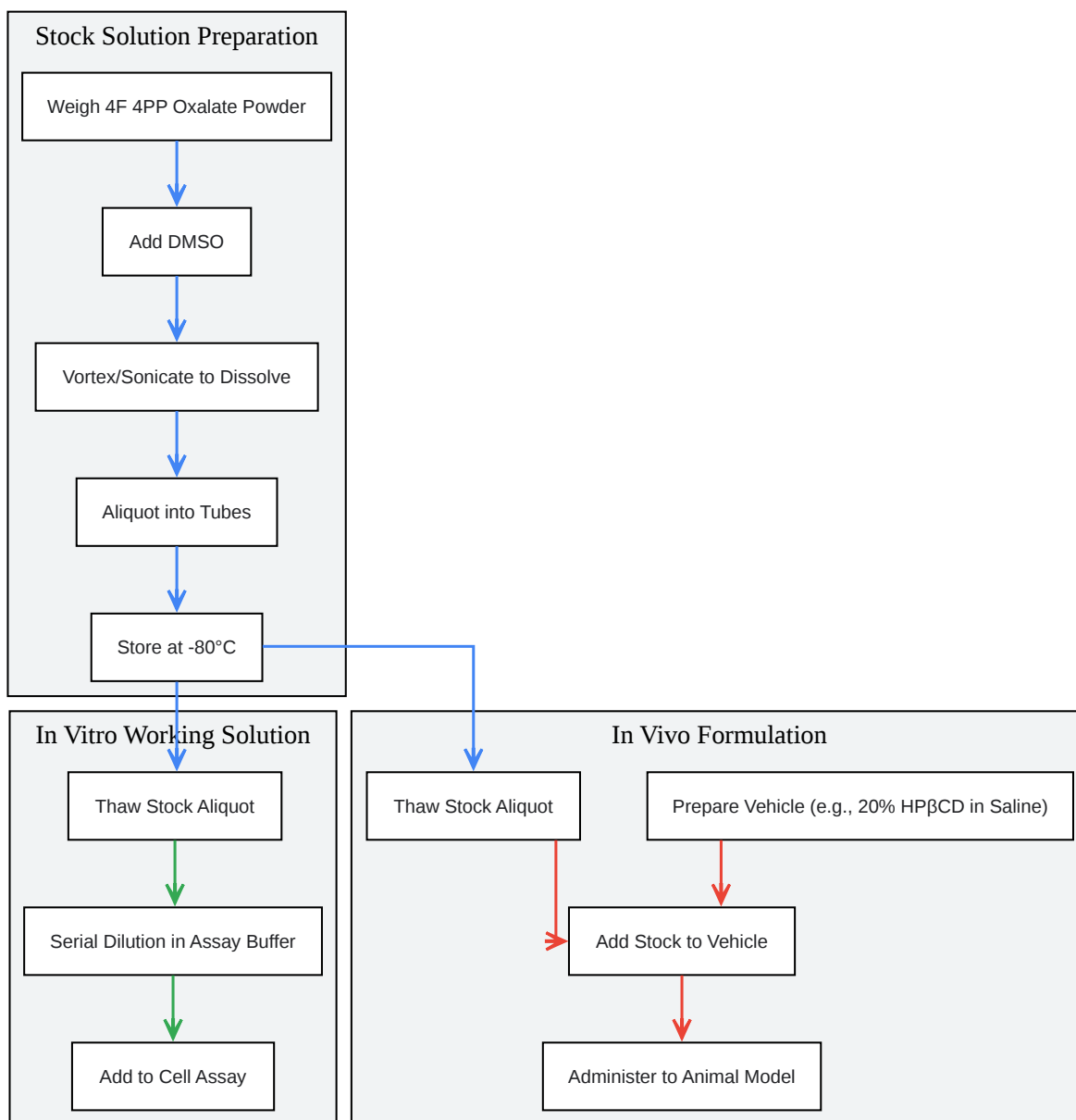
- **4F 4PP oxalate** powder
- DMSO
- Hydroxypropyl- β -cyclodextrin (HP β CD)
- Sterile saline (0.9% NaCl) or sterile water for injection

Protocol:

- Vehicle Preparation (e.g., 20% HP β CD in Saline):
 - Weigh the required amount of HP β CD. For a 20% (w/v) solution, dissolve 20 g of HP β CD in a final volume of 100 mL of sterile saline.
 - Stir the solution until the HP β CD is completely dissolved. Gentle warming may be required.
 - Sterile filter the vehicle solution using a 0.22 μm filter.
- **4F 4PP Oxalate** Formulation Preparation (Example for a 1 mg/mL solution):

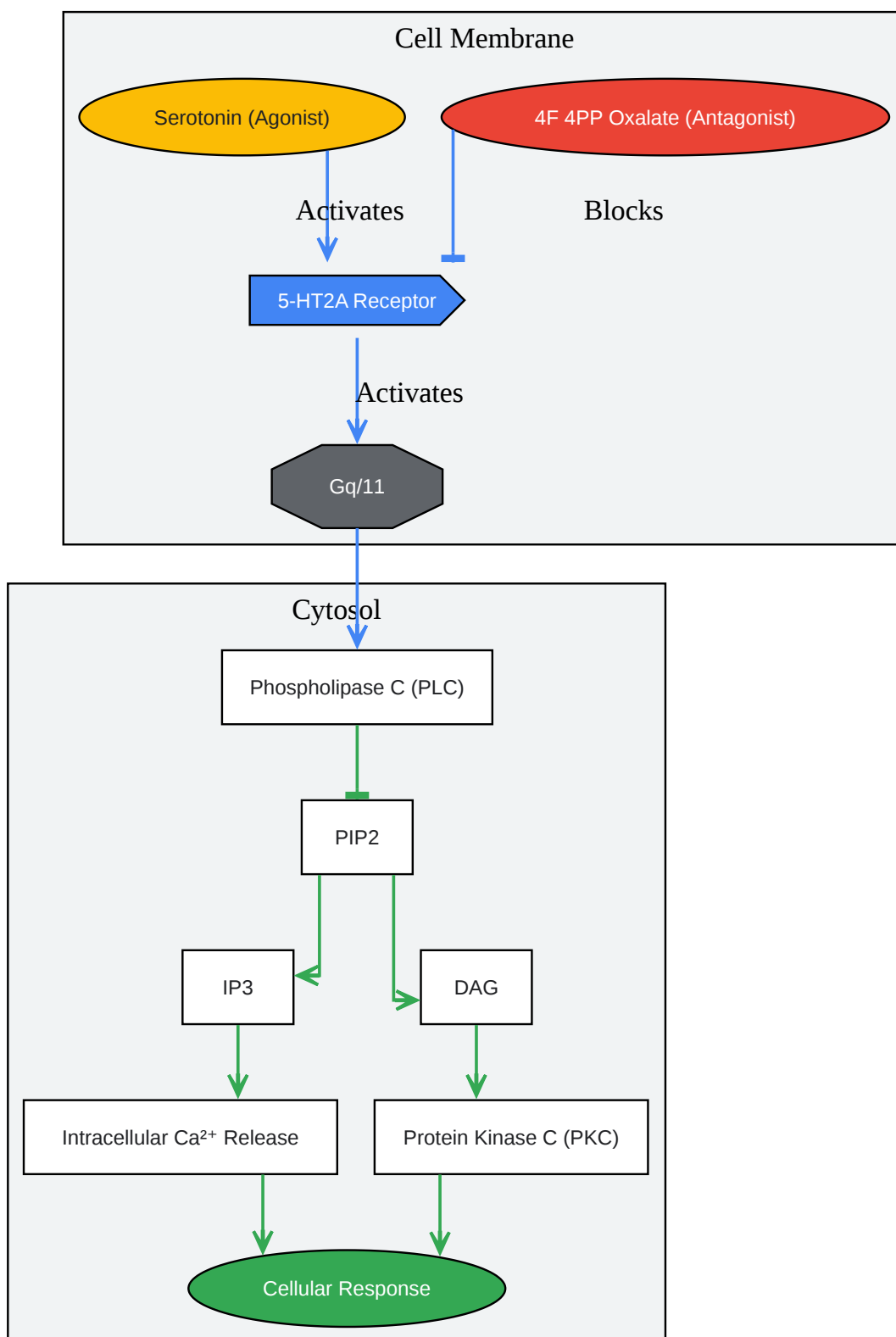
- Prepare a concentrated stock solution of **4F 4PP oxalate** in DMSO (e.g., 20 mg/mL). To do this, dissolve 20 mg of the compound in 1 mL of DMSO.
- To prepare the final formulation, slowly add the DMSO stock solution to the prepared vehicle while vortexing. For a 1 mg/mL final concentration, add 50 μ L of the 20 mg/mL DMSO stock solution to 950 μ L of the 20% HP β CD vehicle.
- This results in a final formulation with 5% DMSO. The final concentration of the components should be optimized for solubility and tolerability in the animal model.
- It is recommended to prepare this formulation fresh on the day of the experiment. If the solution appears cloudy or precipitates, sonication may be used to aid dissolution.

Visualization of Pathways and Workflows



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Caption: Experimental workflow for preparing **4F 4PP oxalate** solutions.



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- To cite this document: BenchChem. [4F 4PP oxalate solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662925#4f-4pp-oxalate-solubility-and-preparation-for-experiments]

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